

Technical Guide: Biochemical Properties of COX-2 Inhibitor II (SC-791)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *COX-2 Inhibitor II*

CAS No.: *181696-33-3*

Cat. No.: *B1254203*

[Get Quote](#)

Executive Summary

COX-2 Inhibitor II (SC-791) is a synthetic, cell-permeable diarylheterocycle belonging to the isoxazole class of cyclooxygenase inhibitors.[1] Unlike first-generation NSAIDs (e.g., indomethacin) which inhibit both COX-1 and COX-2, and early selective inhibitors like NS-398, **COX-2 Inhibitor II** exhibits nanomolar potency against COX-2 with >28,000-fold selectivity over COX-1. This extreme selectivity profile makes it a critical tool for dissecting the specific roles of COX-2 in inflammation, carcinogenesis, and neurodegeneration without the confounding variables of homeostatic COX-1 inhibition.

Chemical Identity & Physicochemical Properties

Researchers must rigorously verify the chemical identity of this reagent, as the nomenclature "COX-2 Inhibitor [Roman Numeral]" varies by vendor. The data below corresponds to the specific compound SC-791.

Property	Specification
Common Name	COX-2 Inhibitor II; SC-791
IUPAC Name	4-[5-(Difluoromethyl)-3-phenylisoxazol-4-yl]benzenesulfonamide
CAS Number	181696-33-3
Molecular Formula	C ₁₆ H ₁₂ F ₂ N ₂ O ₃ S
Molecular Weight	350.3 g/mol
Appearance	White to off-white solid
Solubility	DMSO (>50 mg/mL); Ethanol (Poor/Moderate)
Cell Permeability	Yes
Reversibility	Reversible, competitive inhibitor

Storage & Stability:

- Solid State: Stable for >2 years at -20°C. Protect from light.
- Stock Solution (DMSO): Stable for ~3 months at -80°C. Avoid repeated freeze-thaw cycles.

Mechanism of Action

Structural Basis of Inhibition

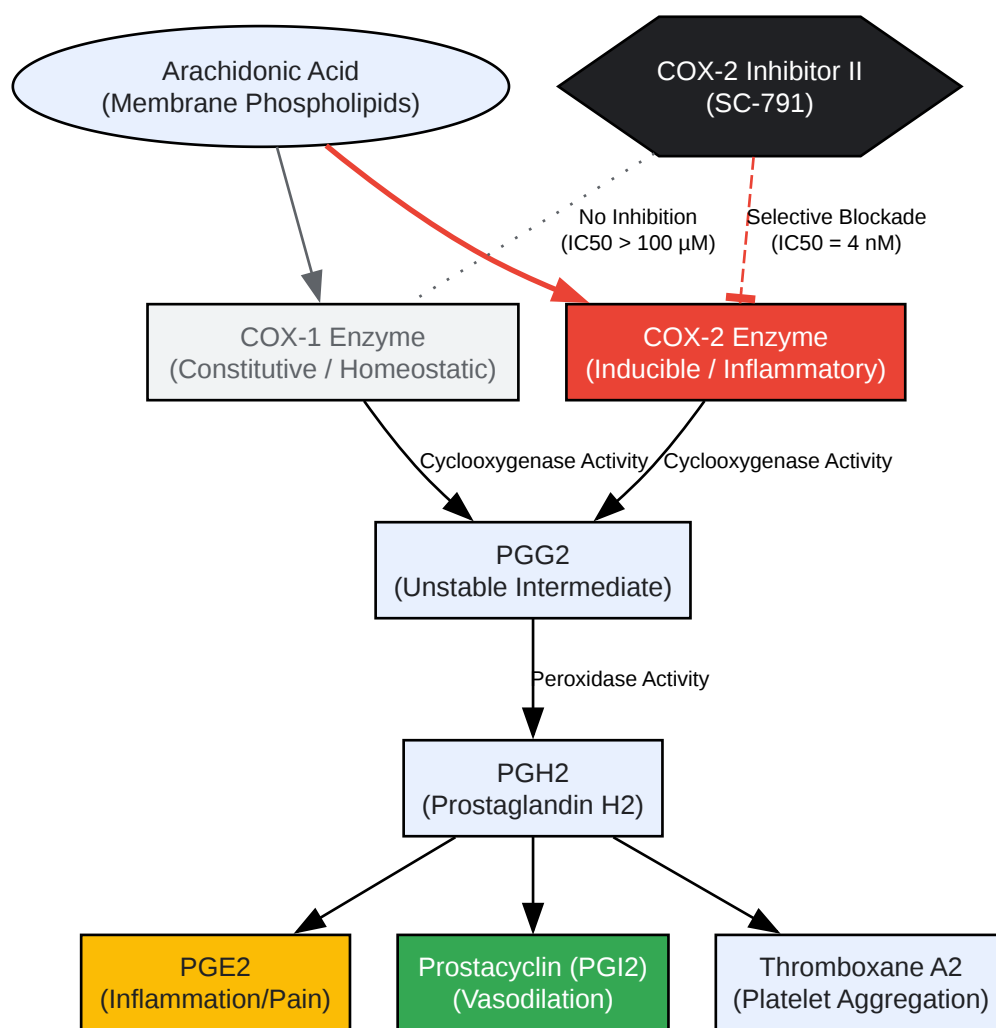
COX-2 Inhibitor II functions as a slow, tight-binding inhibitor. Its high selectivity is derived from the structural differences between the COX-1 and COX-2 active sites.

- The "Side Pocket": The COX-2 active site channel contains a secondary internal pocket (hydrophobic side pocket) accessible due to the substitution of a bulky Isoleucine (Ile523) in COX-1 with a smaller Valine (Val523) in COX-2.
- Isoxazole Scaffold: The central isoxazole ring of SC-791 orients the sulfonamide group to insert deeply into this side pocket, forming hydrogen bonds with Arg513 and His90.

- **Difluoromethyl Group:** The difluoromethyl moiety enhances lipophilicity and metabolic stability compared to methyl analogs (e.g., Valdecoxib), anchoring the molecule within the hydrophobic channel.

Signaling Pathway Blockade

The compound selectively arrests the conversion of Arachidonic Acid (AA) to Prostaglandin H2 (PGH2), thereby silencing the downstream inflammatory cascade.



[Click to download full resolution via product page](#)

Figure 1: Selective blockade of the Arachidonic Acid cascade by **COX-2 Inhibitor II**. Note the sparing of the COX-1 homeostatic arm.

Pharmacological Profile

The defining feature of SC-791 is its massive selectivity window, which is significantly wider than that of Celecoxib or Rofecoxib.

Target Enzyme	IC50 Value	Interpretation
Human Recombinant COX-2	4 nM	Extremely Potent
Human Recombinant COX-1	114,000 nM (114 μ M)	Effectively Inactive
Selectivity Ratio (COX-1/COX-2)	~28,500	Highly Specific

- **In Vivo Efficacy:** In rat carrageenan-induced footpad edema models, SC-791 demonstrates potent anti-inflammatory activity (ED50 ~0.3–5 mg/kg) without causing gastric ulceration, a common side effect of non-selective NSAIDs.

Experimental Protocols

Preparation of Stock Solutions

Critical Note: SC-791 is hydrophobic. Proper dissolution is required to prevent precipitation in aqueous buffers.

- **Solvent:** Use anhydrous DMSO (Dimethyl Sulfoxide).
- **Concentration:** Prepare a 10 mM master stock.
 - **Calculation:** Dissolve 3.5 mg of SC-791 in 1.0 mL of DMSO.
- **Storage:** Aliquot into amber vials (to protect from light) and store at -80°C.
- **Working Solution:** Dilute the DMSO stock at least 1:1000 into the assay buffer to minimize solvent effects (final DMSO < 0.1%).

In Vitro COX-2 Inhibition Screening Workflow

This protocol outlines a standard colorimetric inhibitor screening assay (e.g., TMPD oxidation or PGF2 α ELISA).



[Click to download full resolution via product page](#)

Figure 2: Step-by-step workflow for evaluating COX-2 inhibition in vitro.

Protocol Steps:

- Buffer Prep: Use 100 mM Tris-HCl (pH 8.0) containing 5 µM Hematin and 1 mM Phenol.
- Pre-Incubation: Incubate 1 unit of recombinant hCOX-2 enzyme with varying concentrations of SC-791 (serial dilution from 1 µM down to 0.01 nM) for 10 minutes at 25°C. This allows the inhibitor to equilibrate with the active site.
- Substrate Addition: Add Arachidonic Acid (final conc. 100 µM) and a detection substrate (e.g., TMPD or Amplex Red).
- Detection: Measure the oxidation of the substrate (proportional to PGG2 formation) via absorbance at 590 nm or fluorescence (Ex 535/Em 587 nm).
- Analysis: Plot % Inhibition vs. Log[Concentration] to determine IC50.

Safety & Handling

- Hazard Identification: SC-791 is a potent bioactive compound. It may be harmful if swallowed, inhaled, or absorbed through the skin.
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle in a fume hood if working with powder.
- Disposal: Dispose of as hazardous chemical waste. Do not flush down drains.

References

- Merck Millipore (Calbiochem). **COX-2 Inhibitor II** (Catalog No. 236012) Product Information. Retrieved from

- PubChem.Compound Summary for CID 10291510 (SC-791). National Library of Medicine. Retrieved from
- Penning, T. D., et al. (1997). Synthesis and biological evaluation of the 1,5-diarylpyrazole class of cyclooxygenase-2 inhibitors: identification of 4-[5-(4-methylphenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl]benzenesulfonamide (SC-58635, celecoxib). Journal of Medicinal Chemistry. (Contextual reference for diarylheterocycle SAR).
- Talley, J. J., et al. (2000). 4-[5-Methyl-3-phenylisoxazol-4-yl]-benzenesulfonamide, Valdecoxib: A Potent and Selective Inhibitor of COX-2. Journal of Medicinal Chemistry. (Structural analog reference).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. scribd.com \[scribd.com\]](https://www.scribd.com)
- To cite this document: BenchChem. [Technical Guide: Biochemical Properties of COX-2 Inhibitor II (SC-791)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1254203/docs#technical-guide-biochemical-properties-of-cox-2-inhibitor-ii-sc-791\]](https://www.benchchem.com/product/b1254203/docs#technical-guide-biochemical-properties-of-cox-2-inhibitor-ii-sc-791)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)